Independent Verification of [2-(1-Azepanylmethyl)phenyl]methanol: A Comparative Technical Guide

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Compound of Interest

Compound Name:	*[2-(1-Azepanylmethyl)phenyl]methanol*
CAS No.:	*356539-02-1*
Cat. No.:	*B185563*

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Executive Summary

[2-(1-Azepanylmethyl)phenyl]methanol (CAS: 356539-02-1) is a specialized bidentate building block characterized by a steric 7-membered azepane ring ortho to a benzylic alcohol.[1][2][3][4][5] Unlike its ubiquitous piperidine (6-membered) and pyrrolidine (5-membered) analogs, this compound offers a unique steric and lipophilic profile, making it a critical scaffold for fine-tuning receptor binding affinity in CNS-active agents and modulating catalyst selectivity in asymmetric synthesis.[1][3][4][5]

This guide provides an independent verification framework for researchers, moving beyond supplier certificates of analysis (CoA) to establish rigorous in-house validation standards.

Chemical Profile & Comparative Properties[3][4][5][6]

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To understand the utility of **[2-(1-Azepanylmethyl)phenyl]methanol**, it must be benchmarked against its structural homologs.[1][3][4][5] The expansion from a 6-membered to a 7-membered ring significantly alters lipophilicity and conformational flexibility.[1][3][4][5]

Table 1: Physicochemical Comparison of Ortho-Amino Benzyl Alcohols

Feature	Azepane Analog **(Subject)**	Piperidine Analog **(Standard)**	Pyrrolidine Analog **(Compact)**
Structure	7-membered ring	6-membered ring	5-membered ring
CAS Number	356539-02-1	22612-96-0	22612-95-9
Formula	$C_{14}H_{21}NO$	$C_{13}H_{19}NO$	$C_{12}H_{17}NO$
Mol.[1][3][4][5] Weight	219.33 g/mol	205.30 g/mol	191.27 g/mol
Predicted LogP	~3.5 (High Lipophilicity)	~2.9	~2.3
Steric Bulk	High (Flexible/Floppy)	Moderate (Rigid Chair)	Low (Compact Envelope)
pKa (Conj.[1][3][4][5] Acid)	~10.4	~10.1	~10.2
Primary Application	CNS Penetration / Steric Shielding	General Linker	Compact Ligand

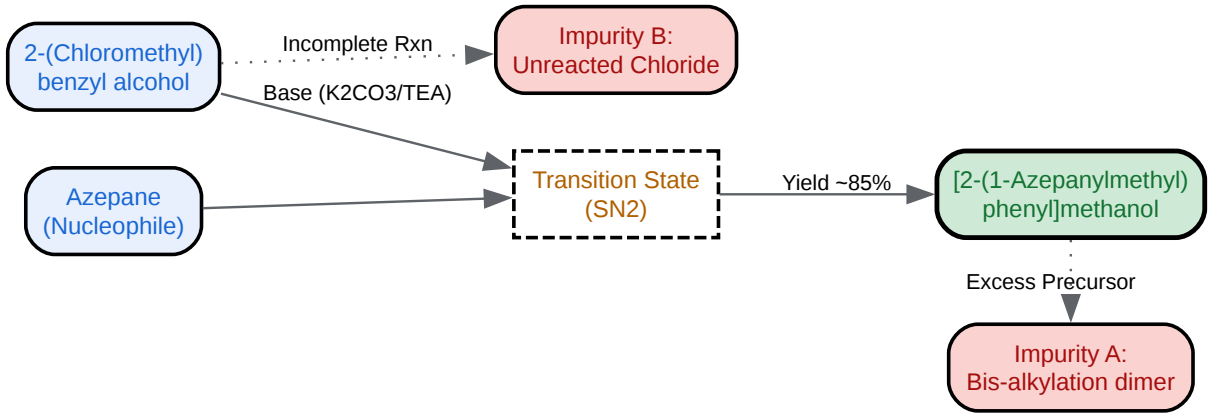
Key Insight: The increased LogP of the Azepane analog suggests superior Blood-Brain Barrier (BBB) permeability potential compared to the Pyrrolidine analog, while its larger steric radius can prevent metabolic deactivation at the benzylic position.[1][3][4]

Synthesis & Mechanistic Pathway[1][3][5]

Understanding the synthesis is crucial for identifying potential impurities (e.g., over-alkylated byproducts or unreduced esters).[1][3][4] The most robust route involves the nucleophilic substitution of a 2-(halomethyl)benzyl alcohol precursor.[1][3][4][5]

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Figure 1: Synthesis & Impurity Formation Pathway[1][4]



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Caption: Figure 1. Nucleophilic substitution pathway showing the critical SN2 mechanism.[1][3][4] Impurity A arises if the product competes as a nucleophile, requiring strict stoichiometry control.[1][3][4][5]

Independent Verification Protocols

Do not rely solely on vendor purity claims.[1][3][4] The following protocols are designed to self-validate the compound's identity and purity.

Protocol A: Structural Validation via ^{1}H-NMR (400 MHz, $CDCl_3$)

Objective: Confirm the presence of the 7-membered ring and the integrity of the benzylic alcohol.[1][3][4]

- Sample Prep: Dissolve 10 mg of sample in 0.6 mL $CDCl_3$ (neutralized with K_2CO_3 to prevent salt shifts).
- Diagnostic Peaks (Expected):
  - δ 7.20–7.40 (m, 4H): Aromatic protons (Verify ortho-substitution pattern).

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- δ 4.60 (s, 2H): Benzylic protons attached to -OH (–CH_2OH).[1][3][4][5] Note: If this appears as a doublet, the OH is coupling, indicating high purity and lack of water.[1][3][4][5]
- δ 3.75 (s, 2H): Benzylic protons attached to Nitrogen (Ar–CH_2–N).[1][3][4][5]
- δ 2.65 (m, 4H): α-protons of the Azepane ring (adjacent to N).[1][3][4][5]
- δ 1.60–1.70 (m, 8H): β, γ, δ-protons of the Azepane ring (The "hump" characteristic of 7-membered rings).[1][3][4][5]

- Validation Logic: The integral ratio of the aromatic region (4H) to the Azepane bulk (8H) must be exactly 1:2.[1][3][4] A deviation suggests contamination with piperidine (1:1.[1][3][4]5) or pyrrolidine (1:1).[1][3][4]

Protocol B: Purity Assessment via HPLC-MS

Objective: Detect non-UV active impurities (like Azepane salts) and quantify the target.[1][3][4]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).[1][3][4][5]
- Mobile Phase:
  - A: Water + 0.1% Formic Acid (buffer pH is critical for amine retention).[1][3][4]
  - B: Acetonitrile.[1][3][4]
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic) and MS (ESI+).[1][3][4]
- Acceptance Criteria:
  - Main Peak: >98% Area.[1][2][3][4]
  - Mass Spec: $[M+H]^+$ = 220.17 m/z.[1][3][4]

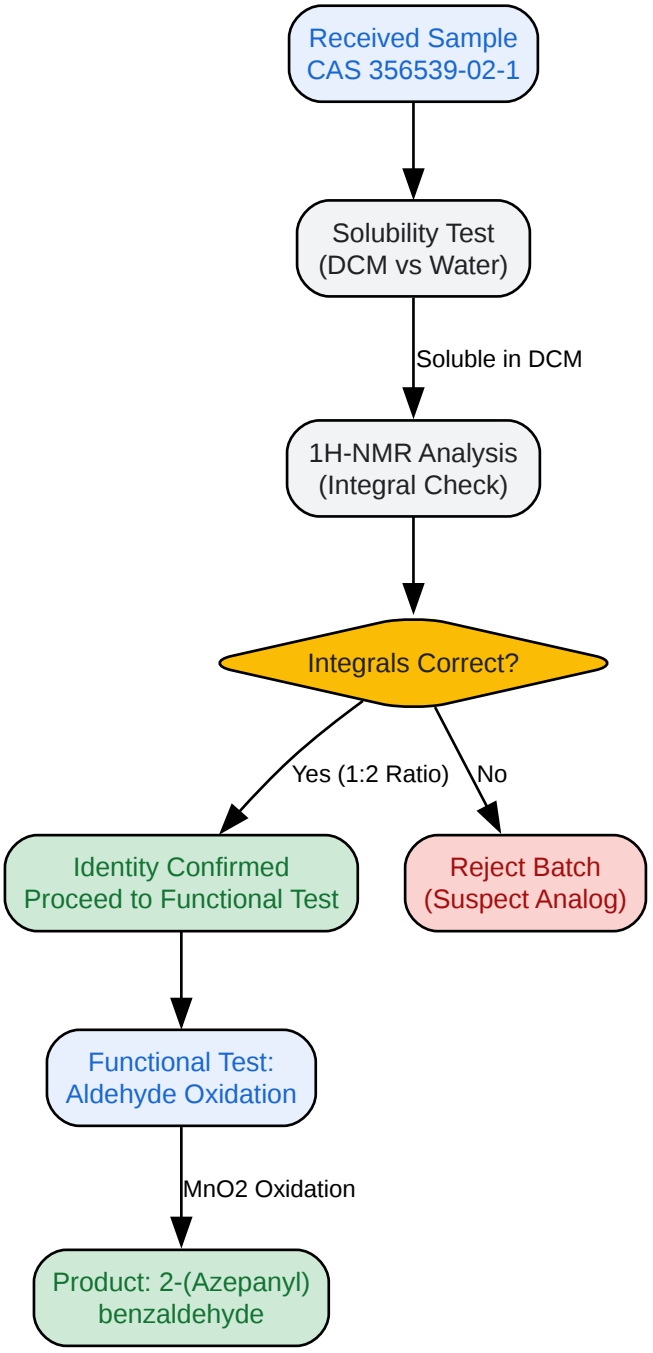
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- Retention Time: Must be significantly later than the Piperidine analog due to the extra methylene group increasing hydrophobicity.[1][3][4]

Functional Verification Workflow

For researchers using this in ligand design or fragment-based screening, a functional test confirms reactivity.[1][3][4][5]

Figure 2: Verification Logic Flow



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Caption: Figure 2. Logical decision tree for verifying sample identity before committing to expensive scale-up synthesis.

References

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